

Solubility Data of WH-4-023

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Compound Focus: WH-4-023

Cat. No.: S548126

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The following table consolidates the key physical and solubility information for **WH-4-023** from various chemical suppliers.

Property	Value	Source
Molecular Weight	568.67 g/mol	[1] [2] [3]
DMSO Solubility	~56.9 - 100 mg/mL (~ 100 mM)	[2] [3]
Ethanol Solubility	≥ 2.42 - 6 mg/mL (with gentle warming and sonication)	[2] [4]
Aqueous Solubility	Insoluble or slightly soluble in water (< 1 mg/mL)	[2] [4]
Storage Condition	Desiccate at -20°C	[2] [3]

Experimental Protocols and Handling

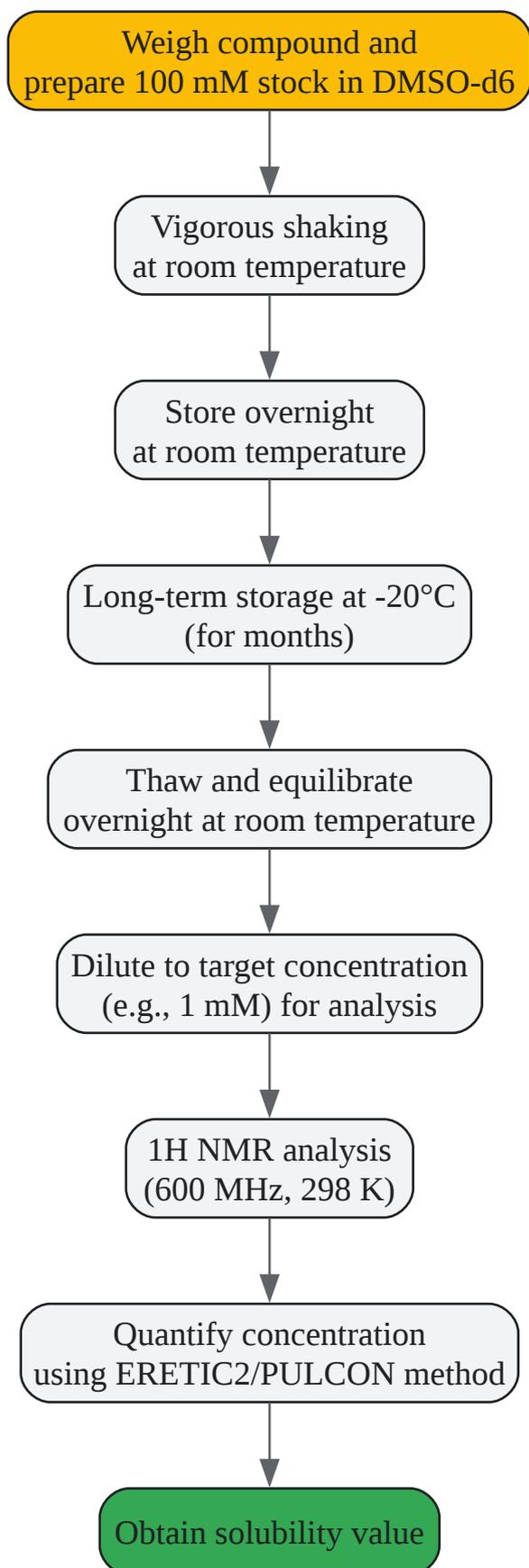
For reliable experimental results, proper preparation and handling of **WH-4-023** are crucial. Here are the recommended protocols:

Stock Solution Preparation

- **General Protocol:** To prepare a 10 mM stock solution, dissolve 5.69 mg of **WH-4-023** in 1 mL of pure DMSO [2] [4].
- **Techniques for Higher Concentrations:** If you need a higher concentration, you can warm the tube at **37°C for 10 minutes** and/or use a brief **ultrasonic bath** treatment to aid dissolution [2].
- **Storage:** It is not recommended to store the compound in solution for long periods. Aliquot and use freshly prepared stock solutions when possible. For long-term storage, keep the powder desiccated at **-20°C** [2].

Solubility Assessment Protocol

For precise quantification of solubility, a Nuclear Magnetic Resonance (NMR) method can be employed. The workflow below outlines the key steps in this procedure.



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Diagram of the NMR-based solubility assessment workflow. Adapted from [5].

Key Steps Explained:

- **Sample Preparation:** The compound is dissolved in DMSO-d6 at a high concentration (e.g., 100 mM) and stored to ensure complete dissolution and stability [5].
- **NMR Analysis:** The sample is diluted and analyzed using ¹H NMR spectroscopy. The use of a cryoprobe enhances sensitivity [5].
- **Quantification:** Concentration is determined by integrating NMR peaks and comparing them to an electronic reference (ERETIC2) based on the PULCON method, which uses an internal standard like isoleucine for absolute quantification. The experimental error is typically around **50 μM** [5].

Key Considerations for Researchers

- **Solvent Choice:** DMSO is the preferred solvent for **WH-4-023** due to its high dissolving power for both polar and non-polar compounds, making it ideal for stock solutions in biological screening [6].
- **Solution Stability:** While stock solutions can be stored for months at -20°C, freeze-thaw cycles should be minimized. For the most consistent results in sensitive assays, using freshly prepared solutions is advisable [2] [5].
- **In Vitro Assays:** When adding DMSO stock solutions to aqueous cell culture media, be aware that the final DMSO concentration should typically be kept low (e.g., below 0.1-0.5%) to avoid cytotoxic effects [6].

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